

In-Depth Technical Guide to the Safety of 6-Bromohexyl Acetate

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For researchers, scientists, and professionals engaged in drug development, a thorough understanding of the safety profile of chemical reagents is paramount. This guide provides a comprehensive overview of the safety data for **6-bromohexyl acetate**, compiled from various safety data sheets and chemical databases.

Core Safety and Hazard Information

6-Bromohexyl acetate is a combustible liquid and vapor that poses several health and environmental hazards. It is classified as a substance that may be fatal if swallowed and enters the airways.[1][2] Furthermore, it is suspected of causing genetic defects and cancer.[1] Prolonged or repeated exposure can cause damage to organs.[1][2] It is also irritating to the skin, eyes, and respiratory tract.[3][4]

GHS Hazard Statements

- H226: Flammable liquid and vapor.
- H304: May be fatal if swallowed and enters airways.[1][2]
- H315: Causes skin irritation.[2]
- H340: May cause genetic defects.[1]
- H350: May cause cancer.[1][2]



- H372: Causes damage to organs through prolonged or repeated exposure.[1]
- H410: Very toxic to aquatic life with long lasting effects.[2]

Physical and Chemical Properties

A clear, colorless liquid with a fruity odor, **6-bromohexyl acetate** is insoluble in water but soluble in organic solvents.[4][5] Its bifunctional nature, containing both a bromo and an acetate group, makes it a useful reagent in organic synthesis.[6][7]

Property	Value	Source
Molecular Formula	C8H15BrO2	[1][8][9]
Molecular Weight	223.11 g/mol	[6][8]
Appearance	Clear, colorless liquid	[3][5]
Odor	Fruity	[4]
Boiling Point	150-190 °C	[5]
Melting Point	177 - 210 °C	[5]
Flash Point	> 38 °C (> 100.4 °F)	[5]
Density	0.78 g/cm ³	[5]
Solubility in Water	Insoluble	[3][4][5]

Experimental Protocols & Handling

Due to its hazardous nature, strict adherence to safety protocols is essential when handling **6-bromohexyl acetate**.

Personal Protective Equipment (PPE)

A detailed workflow for donning and using appropriate PPE is crucial.

Personal Protective Equipment (PPE) Workflow.

First Aid Measures



In case of exposure, immediate and appropriate first aid is critical.

First Aid Response Protocol.

Spill and Leakage Response

Proper containment and cleanup of spills are necessary to prevent environmental contamination and further exposure.

Spill Containment and Cleanup Workflow.

Storage and Incompatibility

Store **6-bromohexyl acetate** in a dry, cool, and well-ventilated place in a tightly closed container.[7][10] It should be kept away from heat, sparks, and open flames in a designated flammables area.[10] This chemical is incompatible with strong oxidizing agents, strong acids, strong bases, and reducing agents.[10] It may attack some forms of plastic, rubber, and coatings.[1]

Firefighting Measures

In the event of a fire, use powder, AFFF, foam, or carbon dioxide as extinguishing media.[1] Water spray can be used to keep containers cool.[1] Firefighters should wear self-contained breathing apparatus and full protective gear.[10][11] Above 21°C, explosive vapor/air mixtures may form.[1]

Toxicological Information

While specific quantitative toxicological data is limited in the provided search results, the primary hazards are well-defined. It is mildly toxic by inhalation and can cause irritation to the eyes.[3] High concentrations of vapors may lead to intoxication, and if swallowed, aspiration into the lungs may occur.[3]

Disposal Considerations

Dispose of **6-bromohexyl acetate** and its container in accordance with local, regional, and national regulations.[1] The chemical should not be allowed to enter drains, and discharge into the environment must be avoided.[1] Collect and arrange for disposal in suitable, closed containers.[1]



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